

An In-Depth Technical Guide to the Physical Characteristics of Deuterated Octanoic Acid

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Compound of Interest

Compound Name: Octanoic-d15 acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of deuterated octanoic acid, with a specific focus on **octanoic-d15 acid**. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work. The guide details quantitative physical data, outlines relevant experimental protocols for their determination, and provides a visualization of the metabolic pathway of octanoic acid.

Core Physical Properties

The deuteration of octanoic acid, a medium-chain saturated fatty acid, leads to a notable increase in its molecular weight and density, while other physical properties such as melting and boiling points show minimal deviation from the non-deuterated form. These characteristics are pivotal for applications in metabolic research, pharmacokinetic studies, and as internal standards in mass spectrometry-based quantification.^{[1][2]}

Data Summary: Physical Characteristics of Octanoic Acid and Deuterated Octanoic Acid

For ease of comparison, the following table summarizes the key physical properties of standard octanoic acid and its deuterated analogue, **octanoic-d15 acid**.

Physical Property	Octanoic Acid (Non-deuterated)	Octanoic-d15 Acid
Synonyms	Caprylic Acid, n-Octoic Acid	Caprylic-d15 Acid, Octanoic-2,2,3,3,4,4,5,5,6,6,7,7,8,8,8-d15 acid
Molecular Formula	C ₈ H ₁₆ O ₂	C ₈ HD ₁₅ O ₂
Molecular Weight	144.21 g/mol	159.30 g/mol [3]
Melting Point	16 - 16.5 °C[4][5]	16 °C[3][6]
Boiling Point	237 °C[7]	237 °C[3][6]
Density	0.91 g/mL at 25 °C[7]	1.005 g/mL at 25 °C[3][6]
Refractive Index	n ₂₀ /D 1.428[7]	n ₂₀ /D 1.4245[3][6]
Appearance	Colorless to light yellow oily liquid[4][7]	Liquid[2]
Solubility	Very slightly soluble in water; freely soluble in alcohol, chloroform, ether.[4]	Soluble in DMF, DMSO, and Ethanol (30 mg/ml for each).[2]

Experimental Protocols for Determination of Physical Characteristics

The following sections detail the standard methodologies for determining the key physical properties listed above. These protocols are generally applicable to organic liquids like deuterated octanoic acid.

Determination of Melting Point (Capillary Method)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For fatty acids that are solid at or near room temperature, the capillary method is a common and reliable technique.

Methodology:

- **Sample Preparation:** A small amount of the crystallized deuterated octanoic acid is introduced into a thin-walled capillary tube, which is sealed at one end. The sample is packed down to a height of 2-3 mm by tapping the tube.[\[8\]](#)
- **Apparatus Setup:** The capillary tube is attached to a calibrated thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus, such as a Thiele tube or an automated instrument, which contains a heat-transfer fluid (e.g., mineral oil or silicone oil).[\[8\]](#)
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the expected melting point is approached.[\[9\]](#)
- **Data Recording:** The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a pure substance, this range should be narrow.[\[8\]](#)[\[9\]](#)

Determination of Boiling Point (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. A simple distillation is a standard method for determining the boiling point of a liquid organic compound.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a calibrated thermometer. A small volume (e.g., 5 mL) of deuterated octanoic acid is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.[\[10\]](#)[\[11\]](#)
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.[\[11\]](#)
- **Temperature Reading:** The thermometer should be positioned so that the top of the bulb is level with the side arm of the distillation head. The temperature is recorded when it stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.[\[10\]](#)[\[11\]](#)

- **Pressure Correction:** The atmospheric pressure should be recorded at the time of the experiment, as the boiling point is pressure-dependent. If the atmospheric pressure deviates significantly from standard pressure (760 mmHg), a correction may be necessary.[\[10\]](#)

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, or specific gravity bottle, is a piece of glassware designed to hold a very precise volume of liquid, allowing for accurate density determination.[\[12\]](#)

Methodology:

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance.[\[6\]](#)
- **Mass of Pycnometer with a Reference Liquid:** The pycnometer is filled with a reference liquid of known density (e.g., deionized water) at a specific temperature. The mass is measured again. The volume of the pycnometer can be calculated from the mass and known density of the reference liquid.[\[6\]](#)
- **Mass of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with deuterated octanoic acid at the same temperature. The mass is measured.[\[12\]](#)
- **Density Calculation:** The density of the deuterated octanoic acid is calculated by dividing the mass of the sample by the volume of the pycnometer.[\[12\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a substance and is dependent on temperature and the wavelength of light.[\[13\]](#)

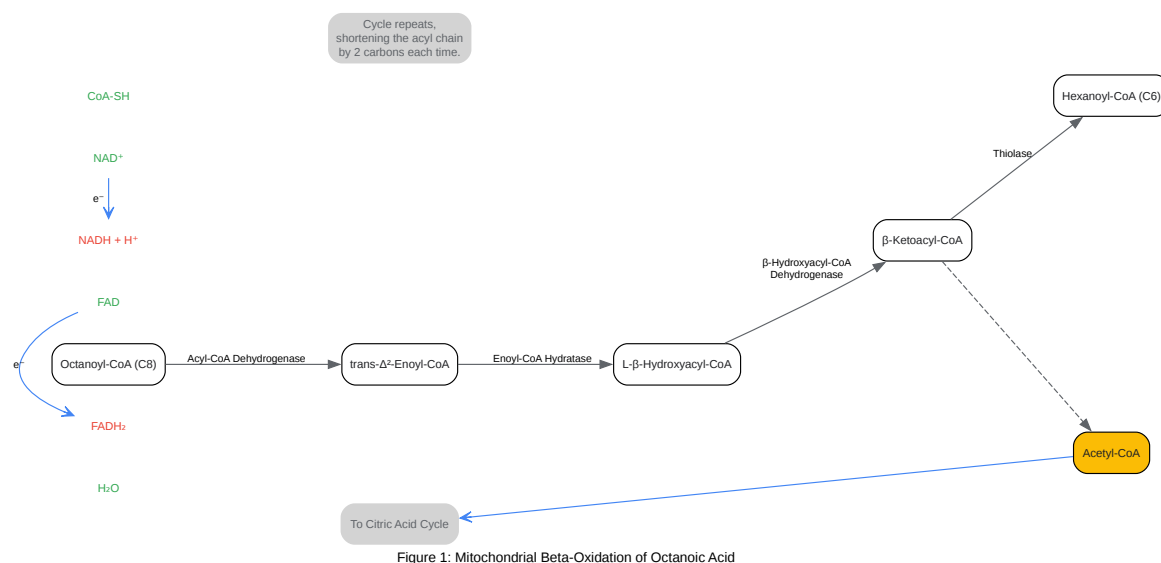
Methodology:

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard of known refractive index, often distilled water.[\[14\]](#)

- **Sample Application:** A few drops of the deuterated octanoic acid are placed on the clean, dry prism of the refractometer.[\[15\]](#)
- **Measurement:** Light is passed through the sample, and the telescope is adjusted until the boundary between the light and dark fields is sharp and centered on the crosshairs.[\[14\]](#)
- **Reading and Temperature Correction:** The refractive index is read from the instrument's scale. The temperature of the sample should be recorded, as the refractive index is temperature-dependent. If the measurement temperature is not the standard 20°C, a correction factor is typically applied.[\[15\]](#)

Metabolic Pathway of Octanoic Acid

Octanoic acid, as a medium-chain fatty acid, is primarily metabolized in the mitochondria of cells through a process called beta-oxidation.[\[16\]](#)[\[17\]](#) This catabolic pathway breaks down the fatty acid into two-carbon acetyl-CoA units, which can then enter the citric acid cycle for energy production.[\[18\]](#)[\[19\]](#) The use of deuterated octanoic acid allows researchers to trace its metabolic fate and quantify its conversion to various metabolites.[\[5\]](#)[\[20\]](#)



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Figure 1: Mitochondrial Beta-Oxidation of Octanoic Acid

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